

Application Notes and Protocols for Iron(II) Bromide Catalyzed Hydrobromination of Alkenes

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Compound of Interest

Compound Name: *Iron(II) bromide*

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These application notes provide a comprehensive overview and detailed protocols for the use of **iron(II) bromide** (FeBr_2) as a catalyst in the hydrobromination of alkenes. This method offers a regioselective approach to the synthesis of Markovnikov alkyl bromides, which are valuable intermediates in organic synthesis and drug development.

Introduction

The addition of hydrogen bromide (HBr) across a carbon-carbon double bond is a fundamental transformation in organic chemistry. Traditionally, the regiochemical outcome of this reaction is dictated by the reaction conditions. While radical conditions typically yield the anti-Markovnikov product, ionic pathways generally produce the Markovnikov adduct.[1] Recent advancements have demonstrated that **iron(II) bromide** can effectively catalyze the hydrobromination of alkenes to selectively yield the Markovnikov product under mild, operationally simple conditions.[2][3] This method utilizes trimethylsilyl bromide (TMSBr) as the bromine source in the presence of atmospheric oxygen and moisture.[3][4] The reaction proceeds via a proposed radical mechanism, where the iron(II) catalyst controls the regioselectivity of the bromine radical addition to the alkene.[2]

Key Advantages of the FeBr_2 -Catalyzed Method:

- High Regioselectivity: Exclusively forms the Markovnikov product.[3]

- Mild Reaction Conditions: Performed at room temperature and open to the air.[2]
- Operational Simplicity: Does not require anhydrous or inert atmosphere techniques for the primary protocol.[2]
- Good Functional Group Tolerance: Tolerates a variety of functional groups, including esters, ethers, and alcohols.[3]

Data Summary

The following tables summarize the quantitative data for the **iron(II) bromide**-catalyzed Markovnikov hydrobromination of various alkenes as reported by Cruz, D. A., et al. (2021).[3]

Table 1: Hydrobromination of Aliphatic Alkenes

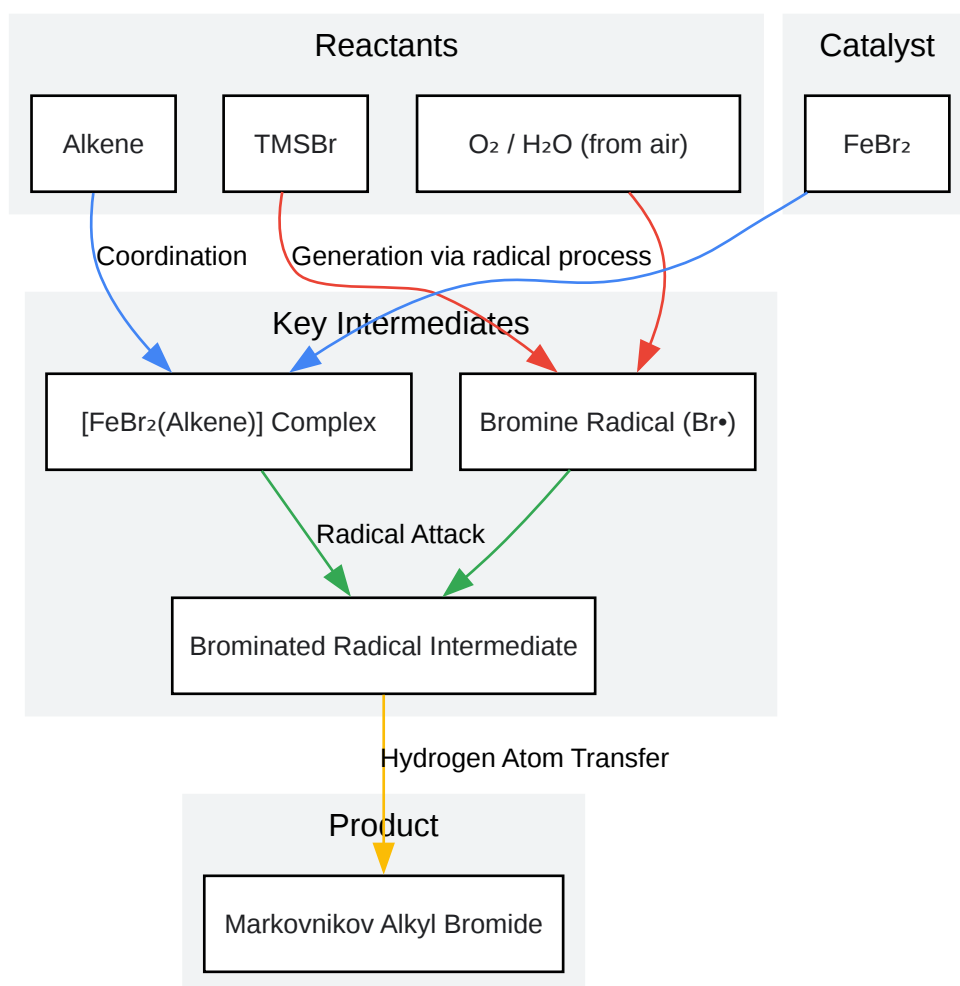
Entry	Alkene Substrate	Product	Yield (%)
1	1-Dodecene	2-Bromododecane	90
2	10-Undecen-1-ol	11-Bromo-1-undecanol	85
3	10-Undecen-1-yl benzoate	11-Bromo-1-undecyl benzoate	92
4	4-Penten-1-yl benzoate	4-Bromo-1-pentyl benzoate	88
5	5-Hexen-1-yl benzoate	5-Bromo-1-hexyl benzoate	95

Table 2: Hydrobromination of Alkenes with Aromatic and Other Functional Groups

Entry	Alkene Substrate	Product	Yield (%)
1	Allylbenzene	2-Bromo-1-phenylpropane	93
2	4-Allylanisole	1-(2-Bromopropyl)-4-methoxybenzene	75
3	1-Allyl-4-fluorobenzene	1-(2-Bromopropyl)-4-fluorobenzene	70
4	Allyl phenyl ether	1-(2-Bromopropoxy)benzene	65
5	Allyl methyl sulfide	2-Bromo-1-(methylthio)propane	80
6	N-Allylpyrrolidine	2-(2-Bromopropyl)pyrrolidine	60
7	Diethyl allylmalonate	Diethyl 2-allyl-2-(2-bromopropyl)malonate	87
8	2-Allylcyclohexan-1-one	2-Allyl-2-(2-bromopropyl)cyclohexan-1-one	78

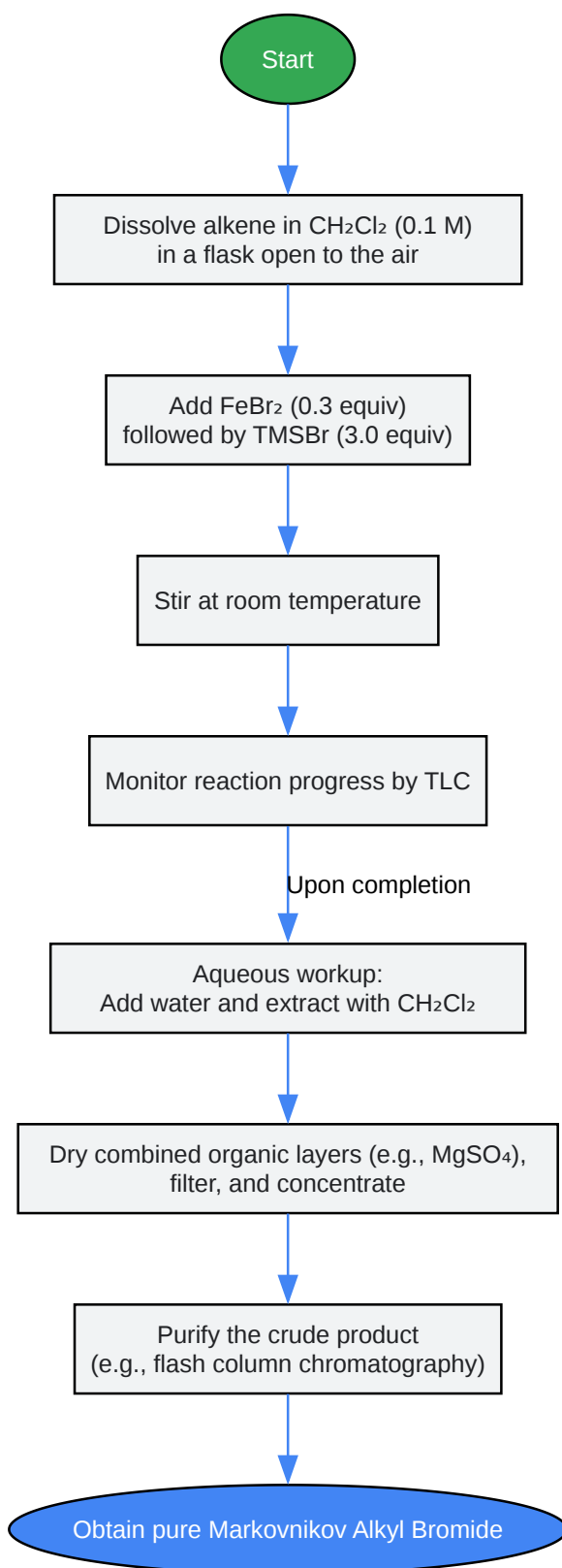
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the proposed reaction mechanism and the general experimental workflow for the FeBr₂-catalyzed hydrobromination of alkenes.



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Caption: Proposed mechanism for FeBr₂-catalyzed Markovnikov hydrobromination.



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Caption: General experimental workflow for the hydrobromination reaction.

Experimental Protocols

The following protocols are adapted from the procedures reported by Cruz, D. A., et al. in Organic Letters (2021).^[2]

Protocol 1: General Procedure for Markovnikov Hydrobromination of Alkenes

Materials:

- Alkene (1.0 equiv)
- **Iron(II) bromide** (FeBr_2) (0.3 equiv)
- Trimethylsilyl bromide (TMSBr) (3.0 equiv)
- Dichloromethane (CH_2Cl_2), dry, non-deoxygenated
- Water (for workup)
- Magnesium sulfate (MgSO_4), anhydrous
- Standard laboratory glassware
- Thin Layer Chromatography (TLC) supplies
- Rotary evaporator
- Flash column chromatography system

Procedure:

- To a round-bottom flask open to the atmosphere, add the alkene.
- Dissolve the alkene in dry, non-deoxygenated dichloromethane to make a 0.1 M solution.
- To the stirred solution, add **iron(II) bromide** (0.3 equivalents).
- Add trimethylsilyl bromide (3.0 equivalents) to the reaction mixture.

- Stir the reaction at room temperature.
- Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Once the reaction has reached complete conversion (as indicated by TLC), add water to quench the reaction.
- Transfer the mixture to a separatory funnel and extract with dichloromethane.
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the mixture to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude product by flash silica gel column chromatography to obtain the pure Markovnikov alkyl bromide.

Protocol 2: Alternative Iron-Catalyzed Hydrobromination of Terminal and 1,2-Disubstituted Alkenes

This alternative protocol, reported by Elsner, P., et al. (2024), utilizes a different iron source and reaction conditions.^[5]

Materials:

- Alkene (1.0 equiv, 0.50 mmol)
- Fe(acac)₃ (10 mol%, 50.0 μmol, 17.7 mg)
- Methyl 2-bromo-2-methylpropanoate (1.2 equiv, 0.60 mmol, 78 μL)
- Phenylsilane (1.0 equiv, 0.50 mmol, 62 μL)
- Methanol (MeOH), dry (4 mL)
- Schlenk tube

- Magnetic stir bar
- Standard laboratory glassware for workup and purification

Procedure:

- Place $\text{Fe}(\text{acac})_3$ in an oven-dried Schlenk tube equipped with a magnetic stir bar under an argon atmosphere.
- Dissolve the $\text{Fe}(\text{acac})_3$ in dry methanol (4 mL).
- Add the alkene and methyl 2-bromo-2-methylpropanoate to the solution.
- Add phenylsilane dropwise to the reaction mixture.
- Stir the reaction for 48 hours at room temperature.
- After 48 hours, evaporate the solvent.
- Purify the residue using flash chromatography to obtain the pure product.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.
- Trimethylsilyl bromide is corrosive and moisture-sensitive; handle with care.
- Dichloromethane is a volatile and potentially hazardous solvent.
- Refer to the Safety Data Sheets (SDS) for all chemicals used.

Conclusion

The use of **iron(II) bromide** as a catalyst provides an efficient and selective method for the Markovnikov hydrobromination of a wide range of alkenes. The operational simplicity and mild conditions make this a valuable tool for synthetic chemists in both academic and industrial

settings. The provided protocols offer a starting point for the application of this methodology in the synthesis of complex molecules and pharmaceutical intermediates.

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